

A Comprehensive Technical Guide to (R)-(-)-2-Pentanol

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Compound of Interest

Compound Name: (R)-(-)-2-Pentanol

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For Researchers, Scientists, and Drug Development Professionals

Introduction

(R)-(-)-2-Pentanol, a chiral secondary alcohol, is a versatile and valuable building block in the fields of organic synthesis, pharmaceutical development, and materials science. Its specific stereochemistry makes it a crucial intermediate for the enantioselective synthesis of complex molecules, particularly active pharmaceutical ingredients (APIs), where the biological activity is often dependent on a single enantiomer. This technical guide provides an in-depth overview of the chemical and physical properties, synthesis, and applications of **(R)-(-)-2-Pentanol**, with a focus on detailed experimental protocols and workflows relevant to researchers and drug development professionals.

Chemical and Physical Properties

(R)-(-)-2-Pentanol is a colorless liquid with a characteristic odor. Its physical and chemical properties are summarized in the table below, providing essential data for its handling, application, and analysis.^{[1][2][3][4][5]}

Property	Value
CAS Number	31087-44-2[1][2][3]
Molecular Formula	C ₅ H ₁₂ O[3][4][5]
Molecular Weight	88.15 g/mol [1][3][4][5]
Appearance	Colorless liquid[4]
Boiling Point	119-120 °C[1][3][5]
Density	0.809 g/mL at 20 °C[1][5]
Refractive Index	n ₂₀ /D 1.406[1][5]
Optical Rotation	[α] ₂₅ /D -13°, neat[1][5]
Flash Point	34 °C (93.2 °F) - closed cup[1]
Solubility	Soluble in alcohol; slightly soluble in water.[2]
Synonyms	(R)-Pentan-2-ol, (2R)-pentan-2-ol[6]

Synthesis of (R)-(-)-2-Pentanol

The enantioselective synthesis of **(R)-(-)-2-Pentanol** is critical for its application in chiral chemistry. While several methods exist, biocatalytic kinetic resolution has emerged as a highly efficient and environmentally friendly approach. This method utilizes enzymes to selectively transform one enantiomer of a racemic mixture, allowing for the separation of the desired enantiomer.

Biocatalytic Kinetic Resolution of Racemic 2-Pentanone

A common and effective method for producing **(R)-(-)-2-Pentanol** is through the asymmetric reduction of 2-pentanone using a ketoreductase (KRED) enzyme. These enzymes, often derived from microorganisms, exhibit high enantioselectivity. The process involves the selective reduction of the (S)-enantiomer of 2-pentanone to (S)-(+)-2-pentanol, leaving the unreacted (R)-(-)-2-pentanone which can then be reduced in a subsequent step, or the direct enantioselective reduction of 2-pentanone to **(R)-(-)-2-Pentanol** depending on the enzyme used. A more direct and increasingly popular method is the kinetic resolution of a racemic

aldehyde, such as 2-methylpentanal, where the (R)-enantiomer is selectively reduced to (R)-2-methylpentanol.

Below is a generalized experimental protocol for the biocatalytic reduction of 2-pentanone to **(R)-(-)-2-Pentanol**.

Experimental Protocol: Biocatalytic Reduction of 2-Pentanone

Objective: To synthesize **(R)-(-)-2-Pentanol** via the enantioselective reduction of 2-pentanone using a ketoreductase.

Materials:

- 2-Pentanone
- Ketoreductase (KRED) with (R)-selectivity
- Nicotinamide adenine dinucleotide phosphate (NADPH) or a cofactor regeneration system (e.g., glucose and glucose dehydrogenase)
- Buffer solution (e.g., potassium phosphate buffer, pH 7.0)
- Organic solvent for extraction (e.g., ethyl acetate)
- Drying agent (e.g., anhydrous sodium sulfate)
- Standard laboratory glassware and equipment (bioreactor, stirrer, centrifuge, rotary evaporator)
- Chiral Gas Chromatography (GC) system for analysis

Methodology:

- Reaction Setup:
 - In a temperature-controlled bioreactor, prepare a buffered solution (e.g., 100 mM potassium phosphate buffer, pH 7.0).

- Add the ketoreductase enzyme to the buffer to a final concentration as recommended by the supplier.
- Incorporate the NADPH cofactor and, if used, the components of the cofactor regeneration system.
- Initiate stirring to ensure a homogenous mixture.
- Substrate Addition:
 - Slowly add 2-pentanone to the reaction mixture. The substrate concentration should be optimized to avoid enzyme inhibition.
- Reaction Conditions:
 - Maintain the reaction at a constant temperature, typically between 25-30 °C, and a controlled pH.
 - Monitor the progress of the reaction by taking aliquots at regular intervals.
- Reaction Monitoring and Work-up:
 - Analyze the aliquots using chiral GC to determine the conversion of 2-pentanone and the enantiomeric excess (ee) of the **(R)-(-)-2-Pentanol** product.
 - Once the desired conversion and ee are achieved, terminate the reaction by removing the enzyme, for example, by centrifugation.
- Product Isolation and Purification:
 - Extract the aqueous reaction mixture with an organic solvent such as ethyl acetate.
 - Combine the organic layers and dry over anhydrous sodium sulfate.
 - Filter to remove the drying agent.
 - Remove the solvent under reduced pressure using a rotary evaporator to yield the crude **(R)-(-)-2-Pentanol**.

- If necessary, purify the product further by distillation.
- Characterization:
 - Confirm the identity and purity of the final product using analytical techniques such as NMR spectroscopy and confirm the enantiomeric excess using chiral GC.

Applications in Research and Drug Development

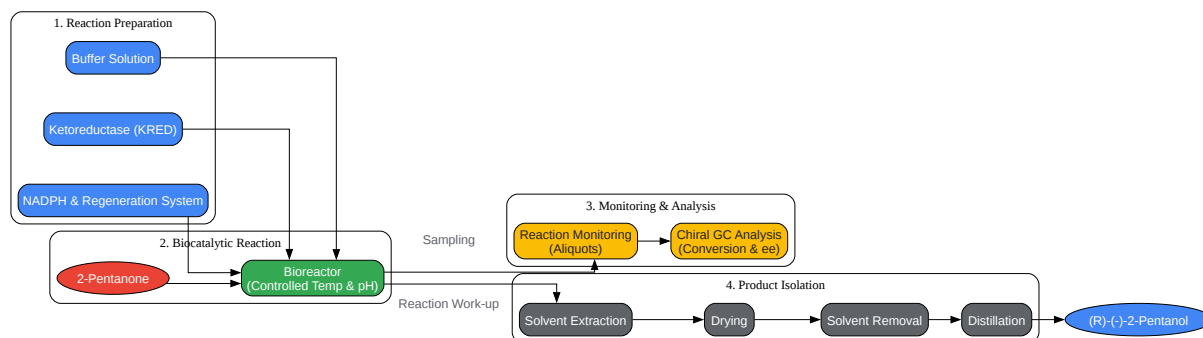
(R)-(-)-2-Pentanol serves as a key chiral intermediate in the synthesis of a variety of high-value compounds.

- **Pharmaceutical Synthesis:** It is employed in the synthesis of enantiomerically pure active pharmaceutical ingredients (APIs).^[4] The stereocenter of **(R)-(-)-2-Pentanol** is often incorporated into the final drug molecule, influencing its pharmacological activity and reducing potential side effects associated with the inactive or less active enantiomer.
- **Chiral Auxiliaries and Ligands:** This alcohol can be used to synthesize chiral auxiliaries and ligands for asymmetric catalysis, enabling the stereocontrolled synthesis of other chiral molecules.
- **Flavor and Fragrance Industry:** **(R)-(-)-2-Pentanol** is also utilized as a flavoring agent and fragrance component in the food and cosmetics industries.^[4]
- **Agrochemicals:** It serves as a building block in the production of certain agrochemicals where stereochemistry is crucial for their biological activity.^[4]

Visualizations

Experimental Workflow for Biocatalytic Synthesis

The following diagram illustrates the general workflow for the biocatalytic production of **(R)-(-)-2-Pentanol**.

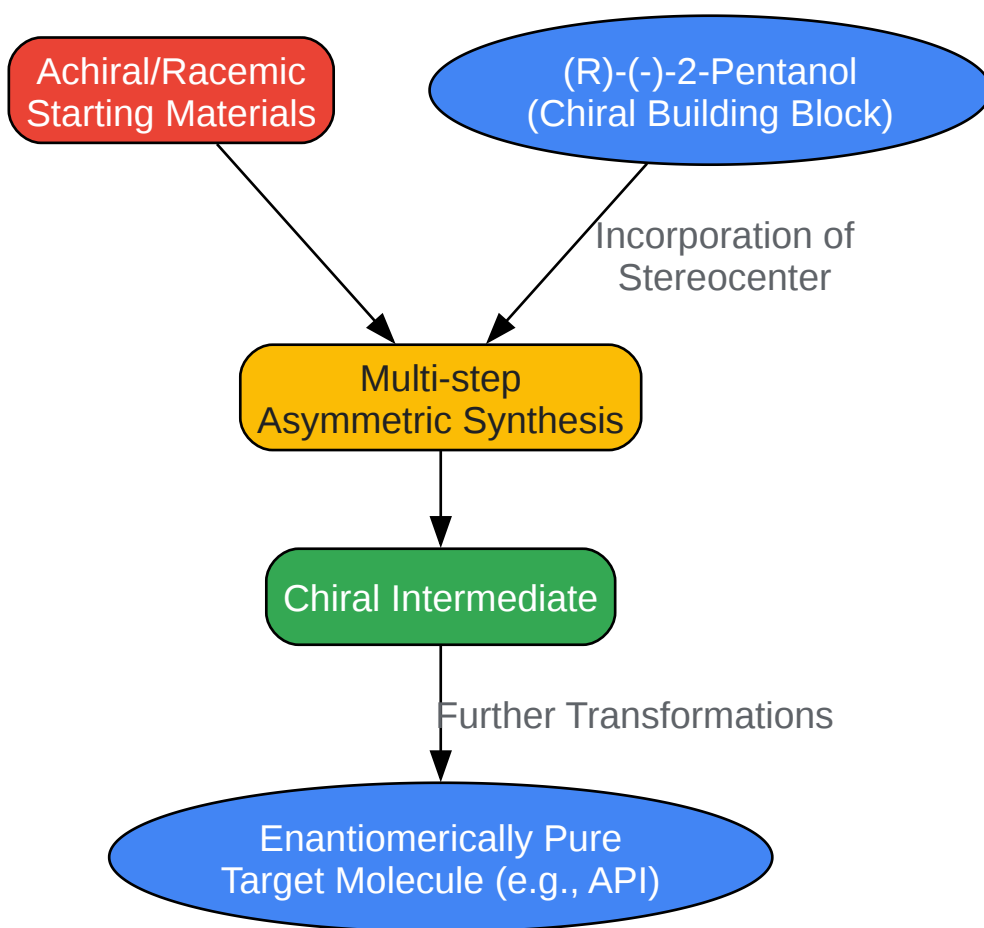


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Biocatalytic Synthesis Workflow for (R)-(-)-2-Pentanol.

Logical Relationship in Chiral Synthesis

The significance of **(R)-(-)-2-Pentanol** lies in its role as a chiral building block. The following diagram illustrates its logical placement in a generic synthetic pathway for an enantiomerically pure target molecule.



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Role of **(R)-(-)-2-Pentanol** in a Chiral Synthesis Pathway.

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